

Introduction: The Significance of 2-Methyl-6-nitroquinoline

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Compound of Interest

Compound Name: 2-Methyl-6-nitroquinoline

Cat. No.: B057331

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2-Methyl-6-nitroquinoline, also known as 6-nitroquinaldine, is a derivative of quinoline, a heterocyclic aromatic organic compound. Its structure, featuring a methyl group at the 2-position and a nitro group at the 6-position, imparts specific chemical reactivity and physical characteristics that make it a valuable intermediate in organic synthesis. The precise determination of its physical properties, such as melting and boiling points, is not merely an academic exercise; it is fundamental for assessing purity, designing purification protocols (like recrystallization and distillation), and ensuring safe handling and storage.[1][2]

The nitro group significantly influences the molecule's polarity and intermolecular forces, primarily through dipole-dipole interactions and potential for hydrogen bonding, which in turn dictates its melting and boiling characteristics.[3] Understanding these properties is a prerequisite for its application in the synthesis of pharmaceuticals, dyes, and other specialty chemicals.

Physicochemical Data Summary

All quantitative data for **2-Methyl-6-nitroquinoline** are summarized in the table below for efficient reference.

Property	Value	Source(s)
IUPAC Name	2-methyl-6-nitroquinoline	[4][5]
Synonyms	6-Nitroquinaldine	[5][6]
CAS Number	613-30-9	[4][5][7][8]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[4][5][9]
Molecular Weight	188.18 g/mol	[5][9]
Appearance	Yellow to brown crystalline powder	[4]
Melting Point	162-167 °C	[4]
Boiling Point	Data not readily available; potential for decomposition at atmospheric pressure.	

Melting Point: Determination and Interpretation

The melting point is a critical indicator of a crystalline solid's purity. For a pure compound, the melting range is typically sharp, spanning 0.5-1.0°C.[3] The presence of impurities disrupts the crystal lattice, leading to a depression of the melting point and a broadening of the melting range.[1]

The reported melting point for **2-Methyl-6-nitroquinoline** is in the range of 162-167°C.[4] This range suggests a commercially available purity suitable for most applications, though further purification via recrystallization could potentially sharpen this range.

Experimental Protocol: Capillary Melting Point Determination

The most common and reliable method for determining the melting point of a powdered solid like **2-Methyl-6-nitroquinoline** is the capillary method, often performed using a Mel-Temp apparatus or a Thiele tube.[10]

Causality Behind Procedural Choices:

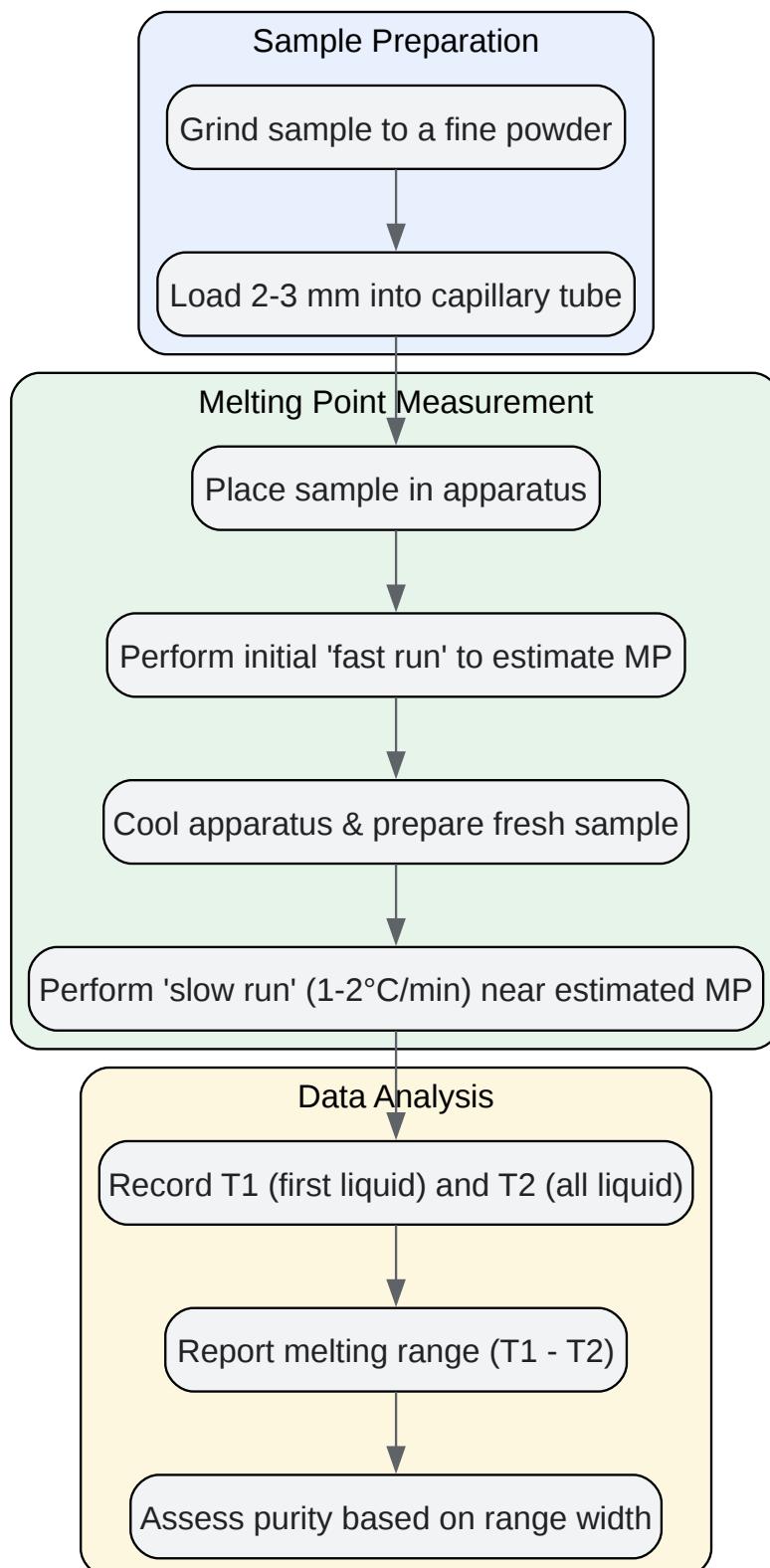
- **Sample Preparation:** The sample must be finely powdered to ensure uniform packing and efficient heat transfer within the capillary tube.^[1] Incomplete powdering can lead to uneven heating and an inaccurate, broad melting range.
- **Heating Rate:** An initial rapid heating phase is acceptable to find an approximate melting point. However, for the accurate determination, the temperature ramp must be slowed to $\sim 2^{\circ}\text{C}$ per minute near the expected melting point.^[1] A fast heating rate does not allow the sample and the thermometer to reach thermal equilibrium, resulting in a recorded melting point that is higher than the true value.
- **Purity Assessment:** A melting range greater than 2°C is a strong indication of impurities.^{[1][2]} This is because the impurities introduce defects into the crystal lattice, requiring less energy to overcome the intermolecular forces.

Step-by-Step Methodology:

- **Sample Loading:** A small amount of finely powdered **2-Methyl-6-nitroquinoline** is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample to a height of 2-3 mm.^{[1][10]}
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus (e.g., Mel-Temp) alongside a calibrated thermometer.^[1]
- **Initial Fast Run:** The apparatus is heated rapidly ($5\text{-}10^{\circ}\text{C}/\text{min}$) to determine an approximate melting range. This saves time and establishes the temperature window for the precise measurement.^[1]
- **Accurate Slow Run:** A fresh sample is used. The apparatus is heated quickly to about 20°C below the approximate melting point found in the fast run.^[1] The heating rate is then reduced to $1\text{-}2^{\circ}\text{C}$ per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the last crystal melts (T2) are recorded. This T1-T2 interval is the melting range.^[2]

Workflow for Melting Point Determination

The logical flow of the experimental protocol is depicted below.



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Caption: Workflow for accurate melting point determination.

Boiling Point: Challenges and Experimental Approach

An experimentally determined boiling point for **2-Methyl-6-nitroquinoline** at atmospheric pressure is not readily found in scientific literature or commercial datasheets. This is common for complex organic molecules with high melting points and polar functional groups, such as the nitro group. The high temperatures required to reach the boiling point at 760 mmHg may lead to thermal decomposition before boiling occurs.

Therefore, any experimental determination should ideally be conducted under reduced pressure (vacuum distillation), and the boiling point at atmospheric pressure can be extrapolated using a pressure-temperature nomograph.

Experimental Protocol: Micro-Boiling Point Determination (Thiele Tube)

For determining the boiling point of a small quantity of liquid, or a solid that can be melted without decomposition, the micro-boiling point method using a Thiele tube is highly effective and requires minimal sample.[\[11\]](#)

Causality Behind Procedural Choices:

- Inverted Capillary: The small, inverted capillary tube acts as its own manometer. As the sample is heated, the air trapped inside expands and escapes. When the sample's vapor pressure equals the atmospheric pressure, a rapid stream of bubbles emerges. This defines the boiling point.[\[11\]](#)[\[12\]](#)
- Cooling Phase: The crucial measurement is taken during the cooling phase. As the temperature drops slightly below the boiling point, the vapor pressure of the sample becomes less than the atmospheric pressure. This pressure difference forces the liquid back into the capillary tube. The temperature at which this occurs is the equilibrium point where vapor pressure equals atmospheric pressure—the true boiling point.[\[11\]](#)[\[12\]](#)

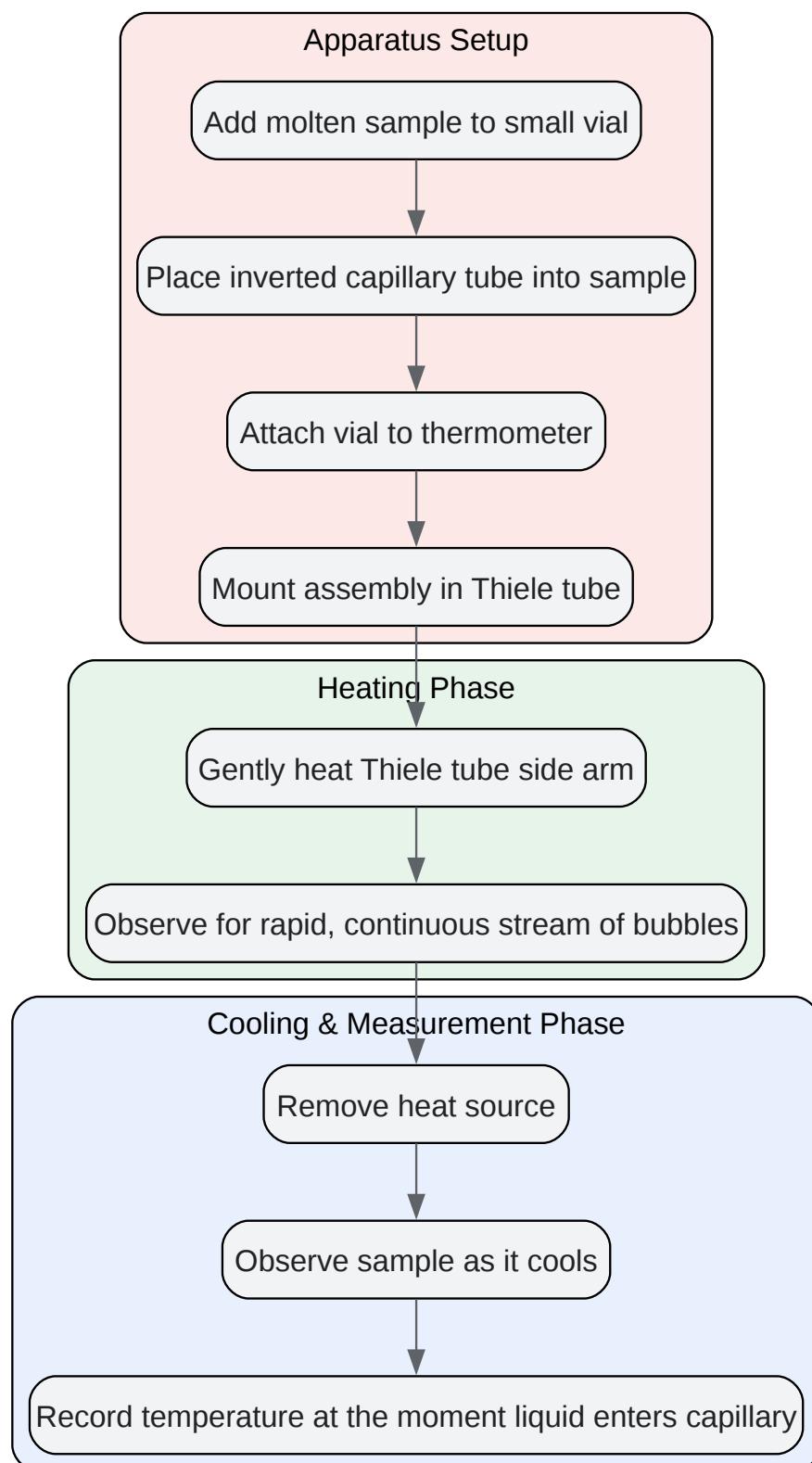
- Thiele Tube Design: The specific shape of the Thiele tube is designed to facilitate the circulation of the heating oil via convection, ensuring uniform temperature distribution around the sample and thermometer, which is critical for an accurate reading.

Step-by-Step Methodology:

- Sample Preparation: A small glass vial (e.g., a Durham tube) is filled about half-full with the sample (in this case, molten **2-Methyl-6-nitroquinoline**).[\[11\]](#)
- Capillary Insertion: A standard melting point capillary tube is inverted (sealed end up) and placed inside the vial containing the sample.[\[11\]](#)
- Apparatus Assembly: The vial is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing high-boiling mineral oil.[\[11\]](#)
- Heating: The side arm of the Thiele tube is heated gently with a microburner. Heat is applied until a rapid and continuous stream of bubbles emerges from the tip of the inverted capillary tube.[\[11\]](#)[\[12\]](#)
- Cooling and Observation: The heat is removed. The apparatus is allowed to cool slowly while observing the capillary tube.
- Data Recording: The temperature at the precise moment the stream of bubbles stops and the liquid is drawn into the capillary tube is recorded. This temperature is the boiling point of the liquid at the current atmospheric pressure.[\[11\]](#)[\[12\]](#)

Workflow for Micro-Boiling Point Determination

The logical steps for the micro-boiling point experiment are outlined in the diagram below.

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Caption: Workflow for micro-boiling point determination.

Conclusion

The melting point of **2-Methyl-6-nitroquinoline** is well-characterized at 162-167°C, serving as a reliable parameter for identity and purity confirmation. In contrast, its boiling point at atmospheric pressure is not established, likely due to thermal instability at elevated temperatures. The experimental protocols detailed herein provide a robust framework for the precise and accurate determination of these vital physicochemical properties, grounding the procedures in the principles of thermal analysis and phase equilibria. For any new synthesis or purification of this compound, a careful determination of the melting range is a mandatory quality control step.

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